

3,5-Dimethylisoxazole-4-carbonyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Dimethylisoxazole-4-carbonyl
chloride

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An In-depth Technical Guide to 3,5-Dimethylisoxazole-4-carbonyl chloride

This guide provides comprehensive information for researchers, scientists, and drug development professionals on the chemical and physical properties of **3,5-Dimethylisoxazole-4-carbonyl chloride**, along with a representative synthetic protocol.

Core Compound Properties

3,5-Dimethylisoxazole-4-carbonyl chloride is a pivotal intermediate in organic synthesis, particularly in the fields of pharmaceuticals and agrochemicals.^[1] Its structure facilitates the creation of a variety of bioactive molecules.^[1]

Quantitative Data Summary

The key quantitative properties of **3,5-Dimethylisoxazole-4-carbonyl chloride** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₆ H ₆ ClNO ₂	[1][2][3][4][5]
Molecular Weight	159.57 g/mol	[1][4]
CAS Number	31301-45-8	[1][3][4][5]
Boiling Point	90 °C at 12 mmHg	[1][3][4]
Density	1.27 g/cm ³	[1]
Purity	≥ 96% (GC)	[1][3]
Appearance	Colorless to light orange to yellow clear liquid	[1][6]

Experimental Protocols

The synthesis of **3,5-Dimethylisoxazole-4-carbonyl chloride** typically involves the conversion of its corresponding carboxylic acid, 3,5-dimethylisoxazole-4-carboxylic acid. A common method for this transformation is the use of a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂).^{[7][8]}

Synthesis from 3,5-Dimethylisoxazole-4-carboxylic Acid using Thionyl Chloride

This protocol outlines a general procedure for the preparation of **3,5-Dimethylisoxazole-4-carbonyl chloride** from 3,5-dimethylisoxazole-4-carboxylic acid.

Materials:

- 3,5-dimethylisoxazole-4-carboxylic acid
- Thionyl chloride (SOCl₂)
- Anhydrous solvent (e.g., Dichloromethane or Toluene)
- Inert gas (e.g., Nitrogen or Argon)

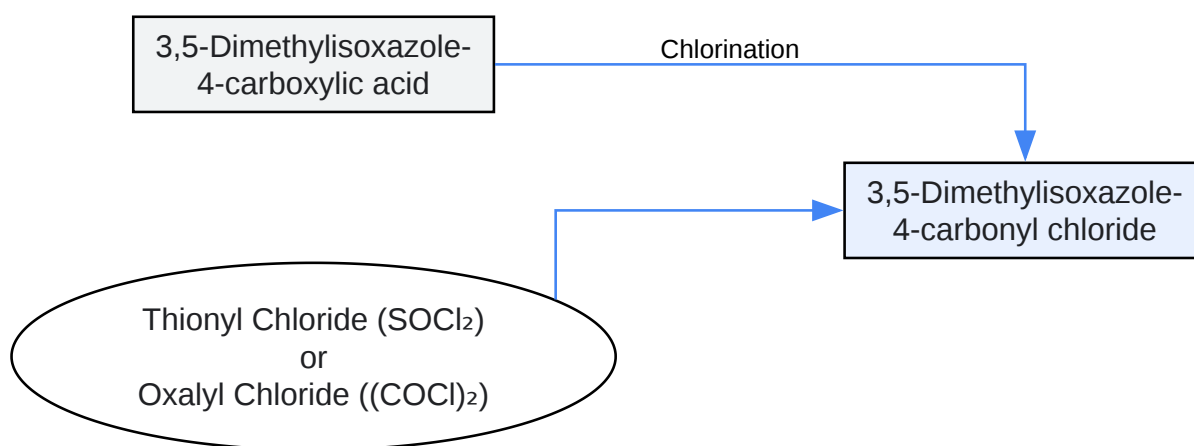
- Standard laboratory glassware for reflux and distillation

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 3,5-dimethylisoxazole-4-carboxylic acid in an excess of thionyl chloride or a solution of the acid in an inert solvent.
- The reaction mixture is heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by techniques such as TLC or GC.
- Upon completion of the reaction, the excess thionyl chloride and solvent are removed under reduced pressure.
- The crude **3,5-Dimethylisoxazole-4-carbonyl chloride** can then be purified by vacuum distillation to yield the final product.

Synthesis Workflow

The following diagram illustrates the general synthetic pathway for the preparation of **3,5-Dimethylisoxazole-4-carbonyl chloride** from its carboxylic acid precursor.



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Caption: Synthesis of **3,5-Dimethylisoxazole-4-carbonyl chloride**.

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